

# (4Z)-Lachnophyllum Lactone: A Technical Guide to its Discovery, Identification, and Biological Activity

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Compound of Interest		
Compound Name:	(4Z)-Lachnophyllum Lactone	
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#### **Abstract**

(4Z)-Lachnophyllum lactone, an acetylenic furanone, has emerged as a natural compound of significant interest due to its potent phytotoxic and antifungal properties. This technical guide provides a comprehensive overview of the discovery, first identification, and biological evaluation of (4Z)-Lachnophyllum lactone. It details the experimental protocols for its isolation from Conyza bonariensis and its chemical synthesis. Quantitative data on its spectroscopic characteristics and biological efficacy are presented in structured tables. Furthermore, this guide illustrates key experimental workflows and the proposed mechanism of action through detailed diagrams, offering a valuable resource for researchers, scientists, and professionals in drug development and agrochemical research.

#### Introduction

Natural products remain a vital source of novel chemical entities with diverse biological activities. **(4Z)-Lachnophyllum lactone** is an acetylenic furanone first isolated from the roots and aerial parts of Baccharis pedunculata in 1979.[1] It has since been identified as a major bioactive component in various plant species, notably Conyza bonariensis.[2][3] The compound has demonstrated significant potential as a bioherbicide and antifungal agent, making it a compelling candidate for the development of eco-friendly pesticides.[1][4][5] This guide synthesizes the current knowledge on **(4Z)-Lachnophyllum lactone**, focusing on its discovery, characterization, and biological functions.



# **Discovery and First Identification**

The initial identification of **(4Z)-Lachnophyllum lactone** as a potent allelopathic agent was achieved through a bioactivity-guided fractionation of extracts from Conyza bonariensis.[2] This process involved the systematic separation of the plant extract into different fractions and testing the biological activity of each fraction. The most active fraction was then subjected to further purification and spectroscopic analysis to identify the responsible compound.

### **Isolation from Conyza bonariensis**

The isolation of **(4Z)-Lachnophyllum lactone** was a key step in its initial identification.[2] The process, as described in the literature, is outlined below.

Experimental Protocol: Isolation of (4Z)-Lachnophyllum Lactone

- Extraction: Lyophilized tissues of Conyza bonariensis (27 g) were extracted with a mixture of methanol and distilled water (1:1, v/v) containing 1% NaCl (150 mL) at room temperature with stirring for 24 hours.[2]
- Centrifugation and Solvent Partitioning: The suspension was centrifuged, and the resulting supernatant was extracted three times with dichloromethane (CH2Cl2; 3 x 150 mL).[2]
- Bioassay-Guided Fractionation: The CH2Cl2 extract, which showed strong phytotoxic activity, was subjected to further fractionation to isolate the active component(s).[2]
- Purification: The active fraction was purified to yield (4Z)-lachnophyllum lactone as a pure compound (5.10 mg, Rf = 0.76).[2]
- Identification: The structure of the isolated compound was confirmed using spectroscopic methods, primarily 1H NMR and ESI-MS, and by comparison with data reported in the literature.[2] The stereochemistry of the double bond was confirmed by NOESY spectroscopy.[2]

## **Spectroscopic and Physicochemical Data**

The structural elucidation of **(4Z)-Lachnophyllum lactone** was accomplished through a combination of spectroscopic techniques. The key data are summarized below.



Table 1: Physicochemical and Spectroscopic Data for (4Z)-Lachnophyllum Lactone	
Property	
Molecular Formula	
Molecular Weight	
Appearance	
¹H NMR (400 MHz, CDCl₃) δ (ppm)	
$^{13}$ C NMR (100 MHz, CDCl <sub>3</sub> ) $\delta$ (ppm)	
ESI-MS	
Kovats Retention Index (Semi-standard non-polar)	

## **Chemical Synthesis**

Due to the low yields obtained from natural sources, chemical synthesis is crucial for producing sufficient quantities of **(4Z)-Lachnophyllum lactone** for extensive biological evaluation.[3][4][5] [6] A scalable total synthesis has been developed, with the key step being a Pd-Cu bimetallic cascade cross-coupling cyclization.[1][4][5]

Experimental Protocol: Total Synthesis of (4Z)-Lachnophyllum Lactone

While the full detailed protocol is extensive, the key reaction involves:

- Starting Materials: A suitable iodopropenoic acid and a terminal alkyne.
- Catalysts: PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub> and Cul.[6]
- Solvent and Base: Acetonitrile (CH₃CN) and Triethylamine (Et₃N).
- Reaction Conditions: The reaction is typically carried out at 40 °C overnight.[6]
- Purification: The final product is purified using standard chromatographic techniques.

This synthetic route allows for the production of **(4Z)-Lachnophyllum lactone** on a gram scale and also enables the synthesis of its analogs for structure-activity relationship studies.[4][5][7]



# **Biological Activity**

**(4Z)-Lachnophyllum lactone** exhibits a range of biological activities, with its phytotoxic and antifungal properties being the most extensively studied.

## **Phytotoxic Activity**

The compound has shown significant inhibitory activity against the growth of various plant species, particularly parasitic weeds.

Table 2: Phytotoxic Activity of (4Z)-Lachnophyllum Lactone	
Target Species	
Cuscuta campestris (Dodder)	
Cuscuta campestris	
Orobanche minor	
Phelipanche ramosa	
Conyza bonariensis	
Lactuca sativa (Lettuce)	
Agrostis stolonifera (Bentgrass)	
Lemna paucicostata (Duckweed)	

## **Antifungal Activity**

**(4Z)-Lachnophyllum lactone** has also demonstrated efficacy against several fungal pathogens.



Table 3: Antifungal Activity of (4Z)-Lachnophyllum Lactone	
Target Fungi	
Colletotrichum acutatum	
Colletotrichum gloeosporioides	
Colletotrichum fragariae	
Penicillium digitatum	
Pyricularia oryzae	
Verticillium dahliae	

## **Other Biological Activities**

In addition to its phytotoxic and antifungal effects, **(4Z)-Lachnophyllum lactone** and its analogs have been evaluated for other biological activities.

Table 4: Other Biological Activities of (4Z)-Lachnophyllum Lactone and Analogs	
Activity	
Nematicidal	
Antileishmanial	
Antimycobacterial	

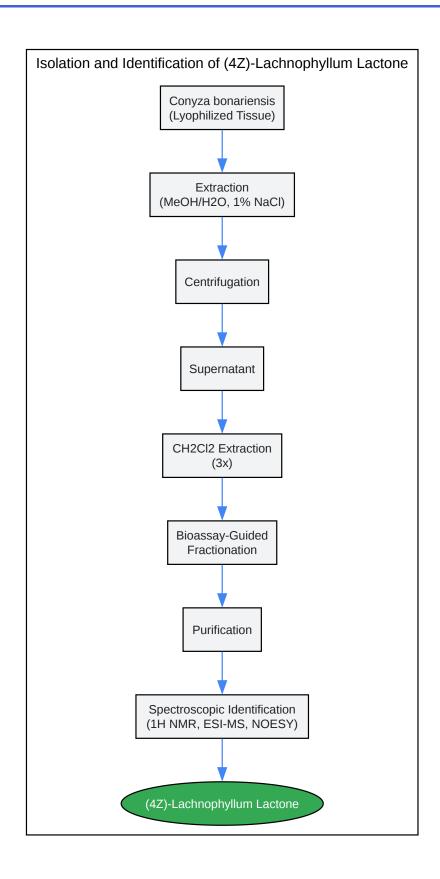
#### **Mechanism of Action**

The biological activity of **(4Z)-Lachnophyllum lactone** is likely attributed to the presence of an  $\alpha,\beta$ -unsaturated carbonyl group in its structure.[2] This functional group can act as a Michael acceptor, reacting with nucleophiles such as the thiol groups of cysteine residues in proteins. This covalent modification can lead to enzyme inhibition and disruption of cellular processes.

#### **Visualizations**

## **Experimental Workflow for Isolation and Identification**



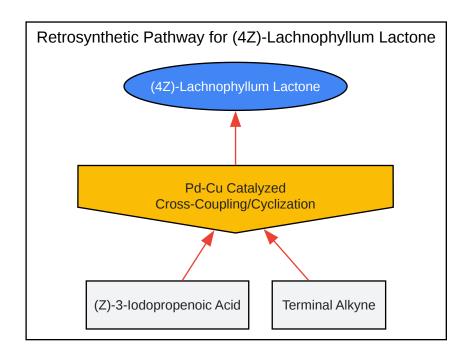


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Caption: Bioactivity-guided isolation of **(4Z)-Lachnophyllum Lactone**.



## **Retrosynthetic Analysis for Chemical Synthesis**

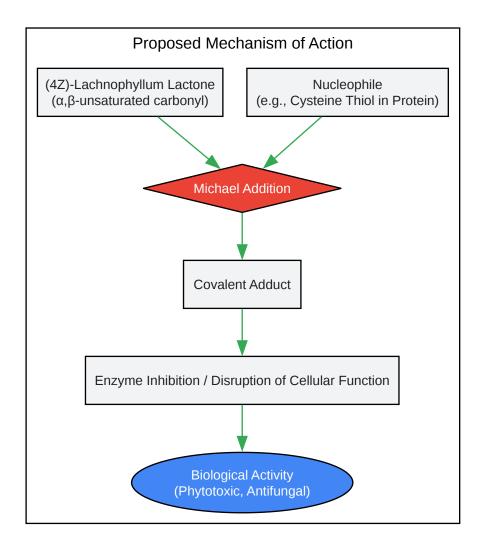


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Caption: Retrosynthesis of (4Z)-Lachnophyllum Lactone.

## **Proposed Mechanism of Action: Michael Addition**





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Caption: Proposed Michael addition mechanism.

#### Conclusion

(4Z)-Lachnophyllum lactone is a promising natural product with significant potential for development as a bioherbicide and antifungal agent. Its discovery through bioactivity-guided fractionation and subsequent characterization have laid the groundwork for further investigation. The development of a scalable synthetic route is a critical advancement, enabling more in-depth biological studies and potential commercial applications. Future research should focus on elucidating the specific molecular targets and signaling pathways affected by this compound to fully understand its mode of action and to optimize its efficacy and selectivity. The information compiled in this technical guide provides a solid foundation for researchers and



developers to build upon in their efforts to harness the potential of **(4Z)-Lachnophyllum lactone**.

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